

# TMPTO infrared spectroscopy analysis and peaks

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## Compound Focus: Trimethylolpropane trioleate

CAS No.: 57675-44-2

Cat. No.: S725544

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## A Strategy for Analysis and Sourcing Data

Since the search results lack the specific spectral data for TMPTO, here is a practical approach to obtain the information you need:

- **Deduce Peaks from Molecular Structure:** TMPTO is a triester formed from trimethylolpropane and oleic acid. You can predict its key IR absorption bands by identifying its functional groups, primarily the ester and long aliphatic chain.
- **Leverage IR Correlation Tables:** Use established infrared spectroscopy correlation tables to find the typical absorption ranges for these functional groups. The table below summarizes the expected peaks for TMPTO based on its structure [1] [2] [3].

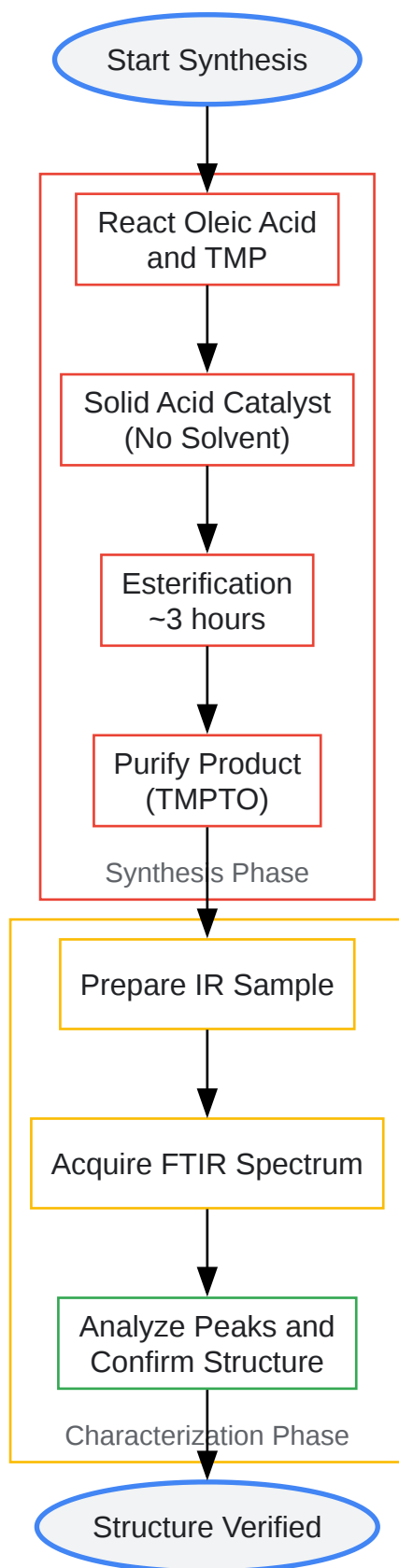
Functional Group	Bond Type	Expected Absorption Peak (cm <sup>-1</sup> )	Typical Appearance
Ester	C=O Stretch	~1735	Strong, sharp
Ester	C-O Stretch	1100-1300	Two strong bands
Alkyl Chain	C-H Stretch	2850-2960	Medium to strong
Alkyl Chain	C-H Bend	~1470	Strong
=C-H	C-H Stretch	~3020	Medium (from oleate)

Functional Group	Bond Type	Expected Absorption Peak (cm <sup>-1</sup> )	Typical Appearance
Alkene	C=C Stretch	~1650	Medium (from oleate)

- **Consult Specialized Databases:** For experimental IR spectra, search professional chemical databases such as **NIST Chemistry WebBook** or **SDBS (Spectral Database for Organic Compounds)**. These often contain experimentally verified spectra for a wide range of compounds.
- **Reproduce the Synthesis:** The methodology from the paper [4] can serve as a starting point. The esterification was performed using oleic acid and trimethylolpropane (TMP) with a solid acid catalyst, without solvent, and the resulting TMPTO was characterized by IR spectroscopy.

## Experimental Workflow for IR Characterization

The following diagram outlines the general experimental workflow for synthesizing and characterizing a compound like TMPTO via IR spectroscopy, based on the described process.



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Workflow for synthesizing TMPTO and confirming its structure via IR spectroscopy.

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## References

1. correlation table - Wikipedia Infrared spectroscopy [en.wikipedia.org]
2. Interpreting IR Spectra: A Quick Guide – Master Organic Chemistry [masterorganicchemistry.com]
3. Spectroscopy in Qualitative and Quantitative Analysis | IntechOpen IR [intechopen.com]
4. (PDF) Synthesis and properties of trimethylolpropane trioleate as... [academia.edu]

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### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

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